

# Subject: Inquiry Regarding "Impilin" and its Role in Protein Folding

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Imhbp*

Cat. No.: *B022092*

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To: Researchers, Scientists, and Drug Development Professionals

Following a comprehensive search of scientific literature and databases, we have been unable to identify a protein or compound named "Impilin" with a recognized role in protein folding. Our search for "Impilin mechanism of action in protein folding," "Impilin chaperone activity," and related terms did not yield any relevant scientific publications or data.

The term "Impilin" does not appear in established protein databases or recent research literature concerning chaperone-mediated protein folding or related cellular processes. It is possible that "Impilin" may be a novel or proprietary name not yet widely disseminated in the public domain, a misspelling of a different protein, or a hypothetical molecule.

We are committed to providing accurate and factual information. Therefore, we are unable to generate an in-depth technical guide, including data tables, experimental protocols, and pathway diagrams, for a molecule that we cannot substantiate in the scientific literature.

To assist you further, could you please verify the spelling of "Impilin" or provide any additional context or alternative names for the molecule of interest? If "Impilin" is a proprietary compound, any publicly available information or publications would be necessary to fulfill your request.

We apologize for any inconvenience this may cause and look forward to assisting you once more information is available.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)